

Personal protective equipment for handling Cabreuvin

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Compound of Interest

Compound Name: Cabreuvin

Cat. No.: B192607

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Essential Safety and Handling Guide for Cabreuvin

This guide provides crucial safety and logistical information for the handling and disposal of **Cabreuvin** (CAS 1621-61-0), a methoxyisoflavone with the chemical name 3-(3,4-dimethoxyphenyl)-7-methoxychromen-4-one. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and environmental impact.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent contact with **Cabreuvin**. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Wear chemical safety goggles or glasses with side shields that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Laboratory Coat	A standard laboratory coat should be worn to protect personal clothing and prevent skin exposure.
Chemical-Resistant Gloves	Use appropriate, inspected gloves. Dispose of them properly after use.	
Respiratory Protection	NIOSH-Approved Respirator	Recommended when handling the powder form outside of a ventilated enclosure to prevent dust inhalation.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

1. Engineering Controls:

- Work in a well-ventilated area. For handling the powdered form of **Cabreuvin**, it is highly recommended to use a chemical fume hood to prevent the formation and inhalation of dust. [\[1\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation. [\[1\]](#)[\[2\]](#)

2. Handling Precautions:

- Avoid all direct contact with the compound. [\[1\]](#)

- Minimize the generation and accumulation of dust when working with the solid form.[1]
- Weighing and transferring of the material should be conducted in a manner that prevents its dispersal into the air.[1]

3. Hygiene Measures:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Remove any contaminated clothing immediately and wash it before reuse.[1]

Disposal Plan: Waste Management Protocol

Proper disposal of **Cabreuvin** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste material, including any unused compound and contaminated disposables (e.g., gloves, weighing paper, pipette tips), in a designated and clearly labeled hazardous waste container.[1]

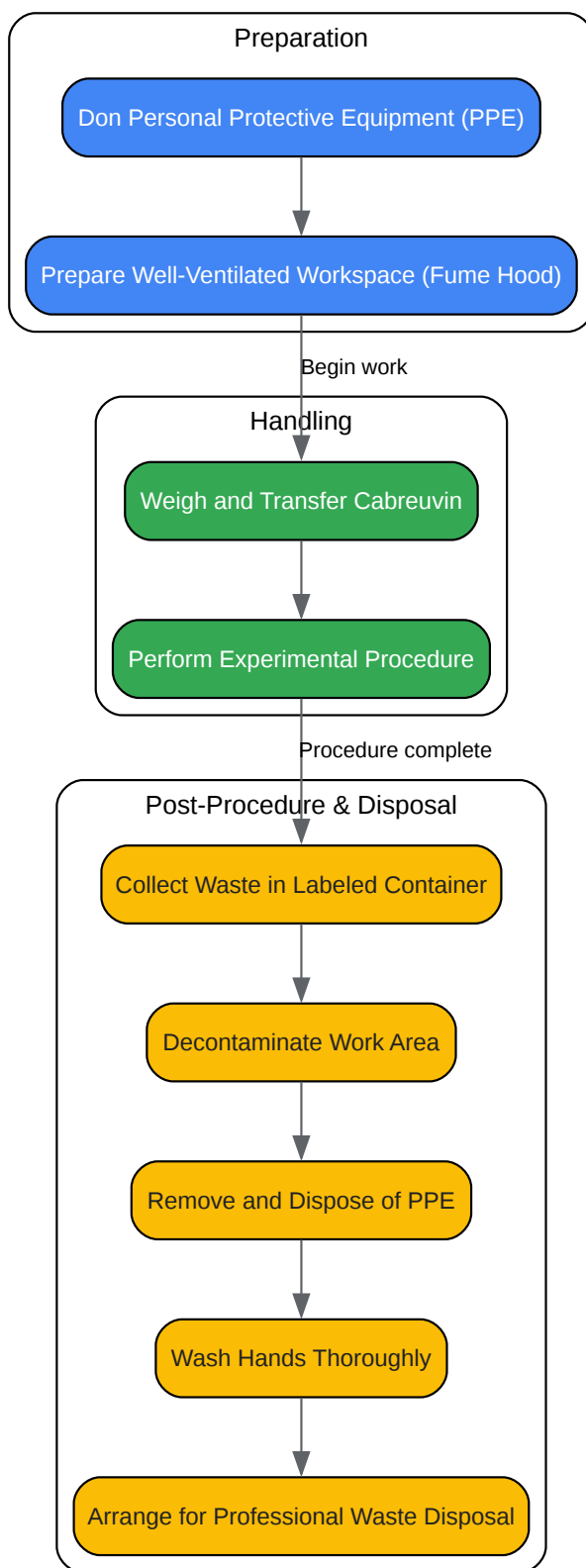
2. Container Labeling:

- Label the waste container with the full chemical name: "**Cabreuvin**" or "3-(3,4-dimethoxyphenyl)-7-methoxychromen-4-one" and appropriate hazard warnings.[1]

3. Final Disposal:

- Dispose of the hazardous waste through a licensed and certified waste disposal company.[1]
- Adhere to all local, state, and federal regulations for chemical waste disposal.[1]

Experimental Workflow: Handling and Disposal of Cabreuvin



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Caption: Workflow for the safe handling and disposal of **Cabreuvin**.

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References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
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